

# 3-Methoxyphenylmagnesium bromide chemical structure and reactivity

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## Compound of Interest

Compound Name: *3-Methoxyphenylmagnesium  
bromide*

Cat. No.: *B1588619*

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An In-depth Technical Guide to **3-Methoxyphenylmagnesium Bromide**: Structure, Reactivity, and Applications

## Abstract

**3-Methoxyphenylmagnesium bromide** is a crucial organometallic compound, specifically classified as a Grignard reagent.<sup>[1]</sup> Characterized by a magnesium-halogen bond to a methoxy-substituted phenyl group, it serves as a potent nucleophile in organic synthesis. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and reactivity. Detailed experimental protocols and visual representations of reaction pathways are included to support researchers, scientists, and professionals in drug development and synthetic organic chemistry.

## Chemical Structure and Properties

**3-Methoxyphenylmagnesium bromide** consists of a magnesium atom bonded to a bromine atom and the third carbon (meta position) of an anisole (methoxybenzene) ring.<sup>[1]</sup> This Grignard reagent is typically not isolated as a solid; instead, it is prepared and handled as a solution in an ether-based solvent, most commonly tetrahydrofuran (THF).<sup>[1][2]</sup> The carbon-magnesium bond is highly polarized, conferring significant nucleophilic character on the carbon atom attached to the magnesium.

## Chemical Identifiers

The following table summarizes the key chemical identifiers for **3-Methoxyphenylmagnesium bromide**.

Identifier	Value
CAS Number	36282-40-3[3]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrMgO[1][4]
Linear Formula	CH <sub>3</sub> OC <sub>6</sub> H <sub>4</sub> MgBr[5]
Synonyms	(m-Methoxyphenyl)magnesium bromide, m-Anisylmagnesium bromide
InChI Key	AJKNYEHIJAMGHX-UHFFFAOYSA-M
SMILES String	COc1cccc([Mg]Br)c1

## Physicochemical Properties

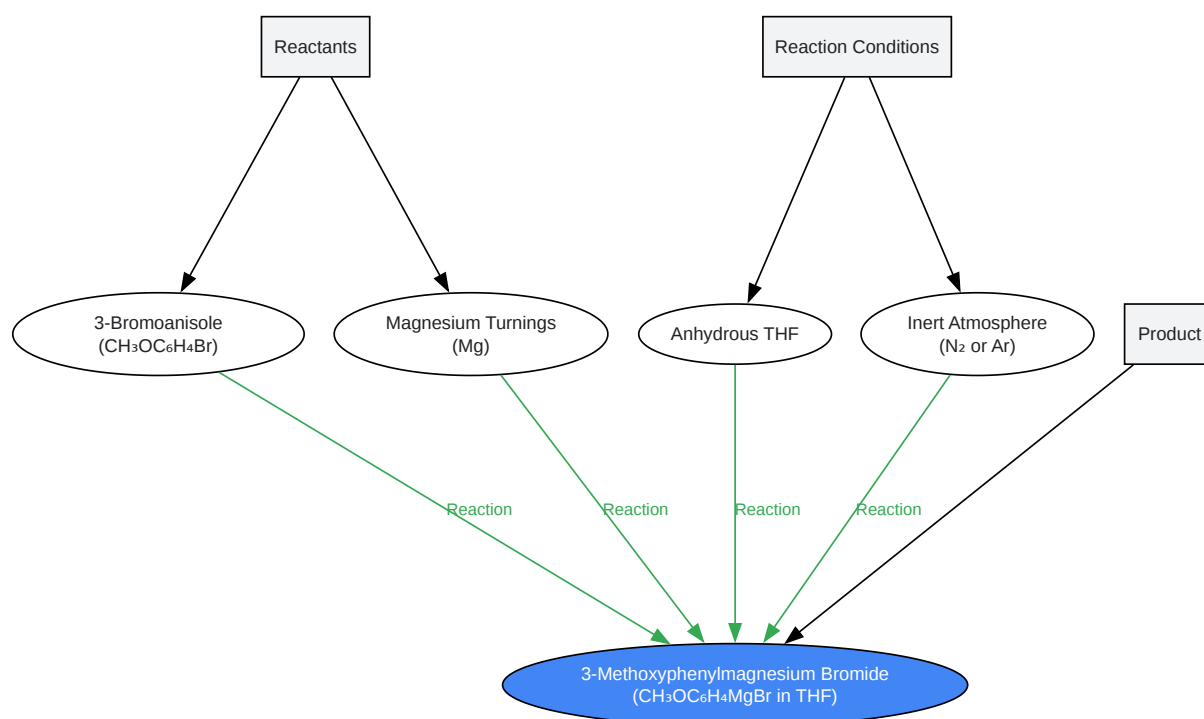
The properties listed below primarily pertain to the commonly available commercial solution of **3-Methoxyphenylmagnesium bromide** (1.0 M in THF).

Property	Value
Molecular Weight	211.34 g/mol [4][6]
Appearance	Clear yellow-brown to grey solution[7][8]
Concentration	Typically 1.0 M in Tetrahydrofuran (THF)[5]
Density	~1.013 g/mL at 25 °C[8]
Boiling Point	65-67 °C (of THF solution)[8]
Flash Point	-17 °C (-4 °F) (closed cup)[7]

## Synthesis of 3-Methoxyphenylmagnesium Bromide

The synthesis of Grignard reagents is a foundational process in organic chemistry. **3-Methoxyphenylmagnesium bromide** is prepared by the reaction of 3-bromoanisole with

magnesium metal turnings in an anhydrous ether solvent, such as THF.[1] The reaction must be conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent the highly reactive Grignard reagent from reacting with atmospheric oxygen or moisture.[1][7]



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Caption: Synthesis workflow for **3-Methoxyphenylmagnesium bromide**.

## Experimental Protocol: Synthesis

The following protocol details the preparation of a **3-Methoxyphenylmagnesium bromide** solution in THF.[9]

- **Apparatus Setup:** Assemble a three-necked flask equipped with a condenser, a dropping funnel, and a nitrogen/argon inlet. Dry all glassware thoroughly in an oven and allow to cool under an inert atmosphere.

- **Reagent Preparation:** Place magnesium turnings (e.g., 24 g) into the flask.
- **Initiation:** Add a small portion of a solution of 3-bromoanisole (3-methoxybromobenzene, e.g., 187 g) in anhydrous THF (e.g., 500 ml) to the magnesium. The reaction may need to be initiated by gentle heating or the addition of a small crystal of iodine.
- **Addition:** Once the reaction begins (indicated by bubbling and heat generation), add the remaining 3-bromoanisole solution dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- **Completion:** After the addition is complete, continue to stir the mixture at room temperature or with gentle heating until most of the magnesium has been consumed. The resulting grey-to-brown solution is the Grignard reagent, ready for use.

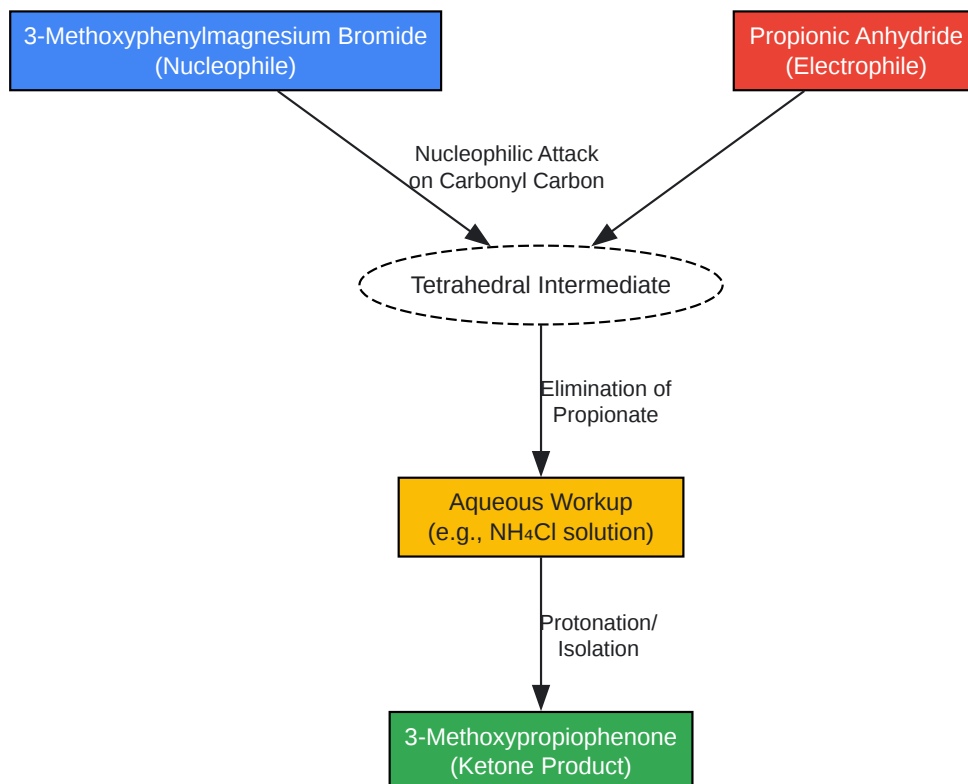
## Reactivity and Applications

As a Grignard reagent, **3-Methoxyphenylmagnesium bromide** is a strong base and a potent nucleophile.<sup>[1][2]</sup> Its primary application is the formation of new carbon-carbon bonds by reacting with a wide variety of electrophiles.<sup>[1]</sup>

Key Reactions Include:

- **With Carbonyl Compounds:** Reacts with aldehydes, ketones, and esters to form secondary alcohols, tertiary alcohols, and tertiary alcohols (after a second addition), respectively.
- **With Epoxides:** Attacks the less substituted carbon of an epoxide ring in a ring-opening reaction to produce an alcohol.
- **With Carbon Dioxide:** Carbonation of the Grignard reagent followed by an acidic workup yields 3-methoxybenzoic acid.<sup>[10]</sup>
- **With Anhydrides:** Reacts with anhydrides to form ketones.<sup>[9]</sup>

The methoxy group on the phenyl ring can influence the regioselectivity and reactivity of the reagent.<sup>[1]</sup>



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Caption: Reaction pathway of **3-Methoxyphenylmagnesium bromide** with an anhydride.

## Experimental Protocol: Reaction with Propionic Anhydride

This protocol describes the synthesis of 3-methoxypropioophenone from **3-Methoxyphenylmagnesium bromide**.<sup>[9]</sup>

- **Reaction Setup:** In a separate flask, cool a mixture of propionic anhydride (e.g., 260 g) and diethyl ether (e.g., 500 ml) to -70 °C.
- **Grignard Addition:** Slowly add the previously prepared **3-Methoxyphenylmagnesium bromide** solution in THF over a period of 1.5 hours to the cooled anhydride mixture, maintaining the low temperature.

- **Quenching:** After the addition is complete, quench the reaction by adding a saturated aqueous solution of ammonium chloride (e.g., 500 ml). Allow the mixture to warm to room temperature.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer and wash it sequentially with a dilute aqueous sodium hydroxide solution and a saturated aqueous sodium chloride solution.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and evaporate the solvent under reduced pressure to yield the crude product, 3-methoxypropiphenone.

## Safety and Handling

**3-Methoxyphenylmagnesium bromide** is a hazardous chemical that requires careful handling.<sup>[7]</sup>

- **Flammability:** The THF solvent is highly flammable. The reagent itself may be pyrophoric. Keep away from ignition sources.<sup>[7][8]</sup>
- **Reactivity with Water:** It reacts violently with water and protic solvents. All operations must be conducted under anhydrous conditions.<sup>[7]</sup>
- **Corrosivity:** The reagent is corrosive and can cause severe skin and eye burns.<sup>[7]</sup>
- **Handling:** Always handle in a well-ventilated fume hood under an inert atmosphere. Wear appropriate personal protective equipment (PPE), including flame-retardant lab coats, safety goggles, and chemical-resistant gloves.<sup>[7]</sup>

## Conclusion

**3-Methoxyphenylmagnesium bromide** is a versatile and valuable Grignard reagent in synthetic organic chemistry. Its ability to act as a potent m-methoxyphenyl anion synthon allows for the efficient construction of complex molecules, making it an indispensable tool for researchers in academia and industry, particularly in the fields of medicinal chemistry and materials science. Proper understanding of its properties, synthesis, and handling is crucial for its safe and effective utilization.

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